

An In-depth Technical Guide to the Physical Properties of Chlorocyclopropane

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Compound of Interest

Compound Name: Chlorocyclopropane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **chlorocyclopropane** (C_3H_5Cl). The data is presented in a clear, tabular format for ease of comparison, followed by detailed experimental protocols for the determination of key physical properties. This document is intended to serve as a valuable resource for researchers and professionals in the fields of chemistry and drug development.

Core Physical Properties of Chlorocyclopropane

Chlorocyclopropane, also known as cyclopropyl chloride, is a colorless, volatile liquid with a pungent odor.^[1] It is a valuable reagent in organic synthesis, particularly in the formation of various pharmaceutical and agrochemical compounds.^{[1][2]} The strained three-membered ring of **chlorocyclopropane** makes it a highly reactive compound.^[2]

Quantitative Physical Data

The following table summarizes the key physical properties of **chlorocyclopropane** compiled from various sources.

Physical Property	Value	Units	Reference(s)
Molecular Formula	C ₃ H ₅ Cl	-	[2][3][4][5][6]
Molecular Weight	76.52	g/mol	[3][4]
76.523	g/mol	[1][7]	
76.5248	g/mol	[2]	
76.525	g/mol	[5][6][8]	
Boiling Point	43 (at 760 Torr)	°C	[3]
65.5 (at 760 mmHg)	°C	[1][2]	
316.58	K	[8]	
Melting Point	-97.68	°C	[9]
175.47	K	[8]	
Density	0.9962 (at 20 °C)	g/cm ³	[3]
1.08	g/cm ³	[1][2]	
Refractive Index	1.444	-	[1][2]
Vapor Pressure	170 (at 25°C)	mmHg	[2]

Experimental Protocols

The determination of the physical properties of a compound like **chlorocyclopropane** requires precise experimental techniques. Below are detailed methodologies for key experiments.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[10] For a volatile and flammable liquid like **chlorocyclopropane**, a micro boiling point determination method is recommended for safety.[11]

Micro Boiling Point Determination (Thiele Tube Method)

This method is suitable for small sample volumes.[\[12\]](#)

- Apparatus:
 - Thiele tube
 - Thermometer (0-100 °C range)
 - Small test tube (e.g., 75 x 10 mm)
 - Capillary tube (sealed at one end)
 - Mineral oil
 - Rubber band or wire to attach the test tube to the thermometer
- Procedure:
 - A small amount of **chlorocyclopropane** (a few drops) is placed into the small test tube.
 - The capillary tube, with its open end downwards, is placed inside the test tube containing the sample.
 - The test tube is attached to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
 - The thermometer and test tube assembly are placed in the Thiele tube containing mineral oil, ensuring the oil level is above the side arm.
 - The side arm of the Thiele tube is gently heated. This design allows for even heat distribution.
 - As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
 - Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube.

- The heat source is then removed, and the apparatus is allowed to cool.
- The stream of bubbles will slow down and stop. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.[12]

Determination of Refractive Index

The refractive index is a dimensionless number that describes how light propagates through a substance.[13] It is a characteristic property of a substance and is temperature-dependent.

Using an Abbe Refractometer

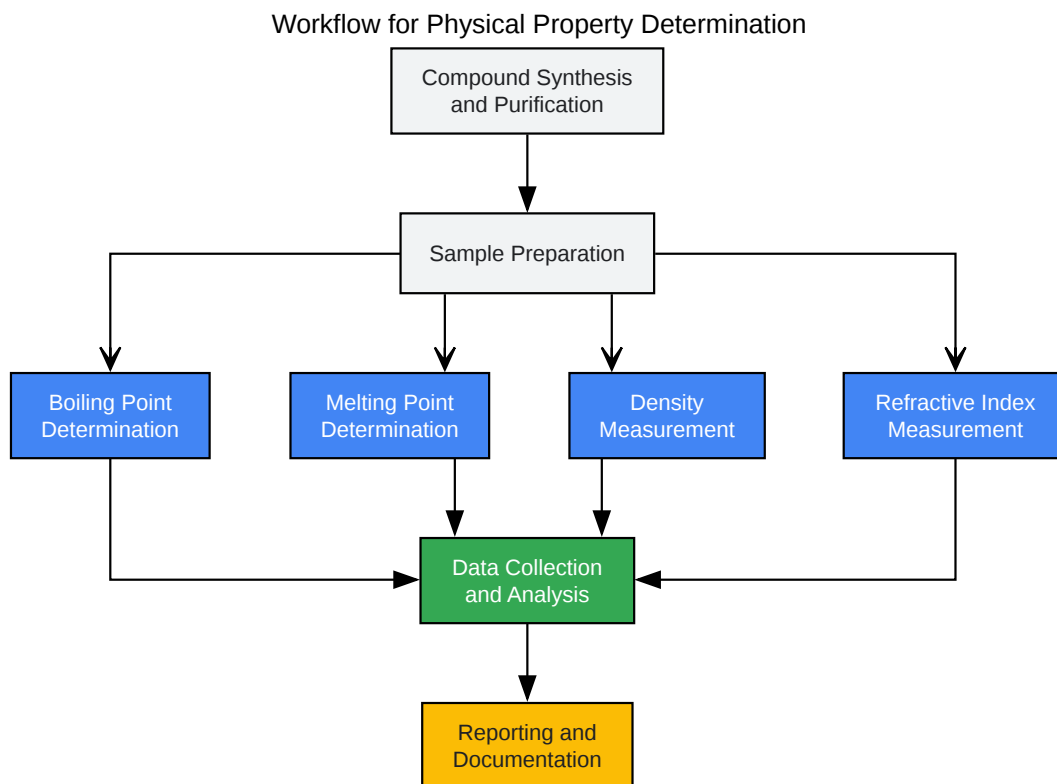
The Abbe refractometer is a common instrument for measuring the refractive index of liquids.[13][14]

- Apparatus:
 - Abbe refractometer
 - Constant temperature water bath
 - Dropper or pipette
 - Solvent for cleaning (e.g., ethanol or isopropanol)
 - Soft lens tissue
- Procedure:
 - Ensure the refractometer is calibrated using a standard of known refractive index (e.g., distilled water).
 - The prism surfaces of the refractometer must be clean and dry. Clean with a suitable solvent and soft tissue.[15]
 - Using a dropper, apply a few drops of **chlorocyclopropane** to the surface of the lower prism.
 - Close the prisms carefully to spread the liquid into a thin film.

- Allow a few minutes for the sample to reach thermal equilibrium with the instrument, which is typically connected to a constant temperature water bath (e.g., at 20°C).
- Look through the eyepiece and turn the adjustment knob until the field of view is divided into a light and a dark section.
- Turn the dispersion compensator to eliminate any color fringe at the borderline, resulting in a sharp, achromatic boundary.
- Adjust the refractometer so that the boundary line is centered on the crosshairs of the eyepiece.
- Read the refractive index from the instrument's scale.

Logical Workflow

The following diagram illustrates the general workflow for the determination and reporting of the physical properties of a chemical compound.



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Caption: A flowchart outlining the key stages in determining and documenting the physical properties of a chemical substance.

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